

Molecular weight of 2,4-Dimethyl-1,3-dioxane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethyl-1,3-dioxane

Cat. No.: B1663926

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Technical Guide: 2,4-Dimethyl-1,3-dioxane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and available scientific data for **2,4-Dimethyl-1,3-dioxane**. While this compound is a known chemical entity, in-depth research into its biological activity and applications in drug development is limited in publicly accessible literature.

Chemical Identity and Properties

2,4-Dimethyl-1,3-dioxane is a heterocyclic organic compound. It exists as a colorless liquid and is characterized by the presence of a dioxane ring with two methyl substituents at the 2nd and 4th positions.^[1] The presence of two chiral centers at these positions gives rise to cis and trans stereoisomers.^[2]

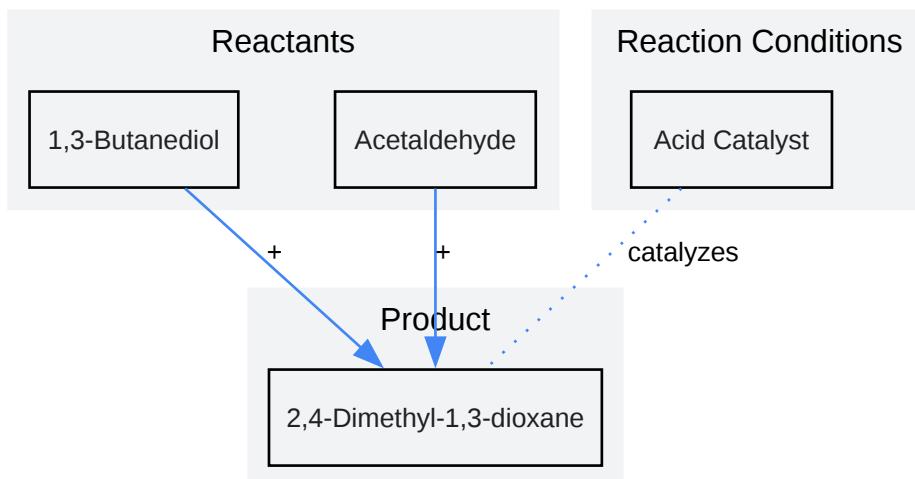
Table 1: Physicochemical Properties of **2,4-Dimethyl-1,3-dioxane**

Property	Value	Source
Molecular Weight	116.16 g/mol	[1] [3] [4] [5]
Molecular Formula	C ₆ H ₁₂ O ₂	[1] [2] [3] [4] [5]
CAS Registry Number	766-20-1	[2] [3] [5]
Boiling Point	118 °C	[5]
Density	0.94 g/cm ³	[5]
Appearance	Colorless to Almost Colorless Clear Liquid	[1]
Purity (typical)	>98.0% (GC)	[1]

Synthesis

A general method for the synthesis of 1,3-dioxanes involves the acid-catalyzed acetalization of a 1,3-diol with an aldehyde or ketone. For **2,4-Dimethyl-1,3-dioxane**, this would typically involve the reaction of 1,3-butanediol with acetaldehyde or its equivalent.

General Synthesis of 2,4-Dimethyl-1,3-dioxane



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Phone: (601) 213-4426
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